

BP Fluor 594 Alkyne: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *BP Fluor 594 Alkyne*

Cat. No.: *B15622350*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectral properties and applications of **BP Fluor 594 Alkyne**, a bright, red-fluorescent probe. Designed for professionals in life sciences and drug development, this document details the core characteristics, experimental protocols, and relevant workflows for the effective use of this versatile fluorophore.

Core Spectral Properties

BP Fluor 594 Alkyne is a robust and highly efficient fluorescent dye routinely employed for the detection and imaging of azide-containing biomolecules through copper-catalyzed click chemistry (CuAAC). Its bright, water-soluble, and pH-insensitive nature makes it a reliable tool for a variety of applications in cellular imaging and flow cytometry.^{[1][2]} The spectral characteristics of **BP Fluor 594 Alkyne** are summarized in the table below. Notably, BP Fluor 594 is spectrally similar to other commercially available dyes such as Alexa Fluor® 594, CF® 594, and DyLight® 594.^[3]

Property	Value	Reference
Excitation Maximum (λ_{ex})	590 nm	[4][5][6]
Emission Maximum (λ_{em})	617 nm	[4][5][6]
Molar Extinction Coefficient (ϵ)	92,000 $\text{cm}^{-1}\text{M}^{-1}$	[4][6]
Recommended Laser Lines	561 nm or 594 nm	[3]
Solubility	Water, DMSO, DMF	[4][5][6]
pH Sensitivity	pH-insensitive from pH 4 to 10	[5]

Experimental Protocols

The primary application of **BP Fluor 594 Alkyne** is its participation in the copper(I)-catalyzed alkyne-azide cycloaddition (CuAAC) reaction, a cornerstone of click chemistry.[2][7] This bioorthogonal reaction enables the precise and efficient labeling of azide-modified biomolecules.

General Protocol for Copper-Catalyzed Click Chemistry (CuAAC) Labeling

This protocol provides a general framework for the labeling of azide-modified biomolecules with **BP Fluor 594 Alkyne**. Optimization may be required for specific applications.

Materials:

- **BP Fluor 594 Alkyne**
- Azide-modified biomolecule (e.g., protein, oligonucleotide)
- Copper(II) sulfate (CuSO_4) solution (e.g., 20 mM)
- Copper(I)-stabilizing ligand solution (e.g., 100 mM THPTA or TBTA in DMSO)
- Freshly prepared sodium ascorbate solution (e.g., 300 mM in water)
- Phosphate-buffered saline (PBS)

- Appropriate buffers for your biomolecule

Procedure:

- Prepare the Biomolecule: Dissolve the azide-modified biomolecule in an appropriate buffer.
- Prepare the Click-iT® Reaction Cocktail: In a microfuge tube, combine the following reagents in the specified order. The volumes can be scaled as needed.
 - Azide-modified biomolecule solution
 - **BP Fluor 594 Alkyne** (ensure final concentration is in excess of the biomolecule)
 - Copper(II) sulfate solution
 - Copper(I)-stabilizing ligand solution
- Initiate the Reaction: Add the freshly prepared sodium ascorbate solution to the reaction mixture. Vortex briefly to mix.
- Incubation: Protect the reaction from light and incubate at room temperature for 30-60 minutes.^[8]
- Purification: Purify the labeled biomolecule from excess reagents using an appropriate method, such as ethanol precipitation for oligonucleotides or size-exclusion chromatography for proteins.

Protocol for Labeling Cell Lysates

This protocol details the labeling of azide-containing proteins within a complex cell lysate.

Materials:

- Protein lysate (1-5 mg/mL) containing azide-modified proteins
- **BP Fluor 594 Alkyne** (e.g., 2.5 mM in DMSO or water)
- 100 mM THPTA solution

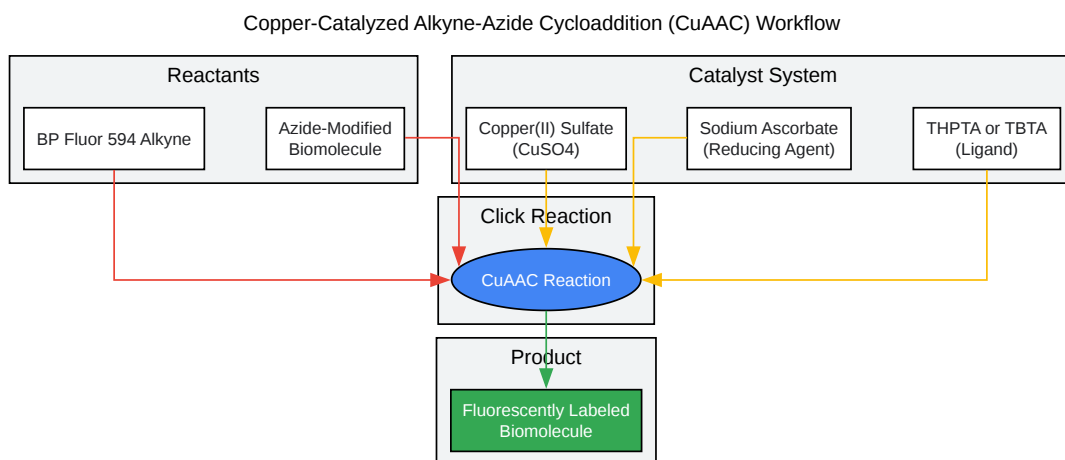
- 20 mM CuSO₄ solution
- 300 mM sodium ascorbate solution
- PBS buffer

Procedure:

- To 50 µL of protein lysate in a 1.5 mL microfuge tube, add 90 µL of PBS buffer.
- Add 20 µL of the 2.5 mM **BP Fluor 594 Alkyne** solution and vortex briefly.
- Add 10 µL of the 100 mM THPTA solution and vortex.
- Add 10 µL of the 20 mM CuSO₄ solution and vortex.
- To initiate the reaction, add 10 µL of the 300 mM sodium ascorbate solution and vortex.
- Protect the reaction from light and incubate for 30 minutes at room temperature.
- The proteins in the lysate are now labeled and ready for downstream analysis, such as gel electrophoresis or mass spectrometry.[\[8\]](#)

Experimental Workflow and Signaling Pathway Visualization

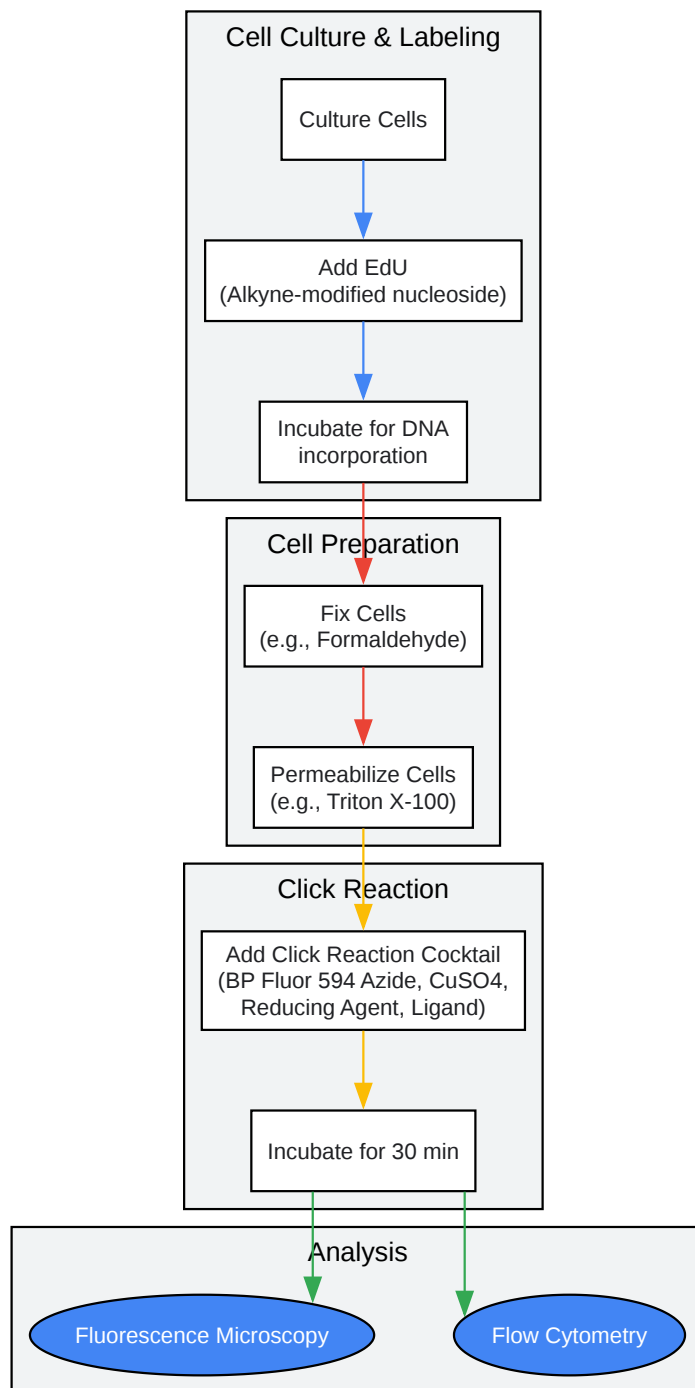
The following diagrams illustrate the fundamental workflow of a copper-catalyzed click chemistry reaction and a representative experimental workflow for cell proliferation analysis using alkyne-modified nucleosides.



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Caption: Workflow of the Copper-Catalyzed Alkyne-Azide Cycloaddition (CuAAC) reaction.

Cell Proliferation Analysis using EdU and Click Chemistry

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Caption: Experimental workflow for analyzing cell proliferation using EdU incorporation and click chemistry detection.

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References

- 1. BP Fluor 594, Alexa Fluor 594 equivalent | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. vectorlabs.com [vectorlabs.com]
- 4. BP Fluor 594 Cadaverine | BroadPharm [broadpharm.com]
- 5. BP Fluor 594 C5 Maleimide | BroadPharm [broadpharm.com]
- 6. BP Fluor 594 TFP Ester | BroadPharm [broadpharm.com]
- 7. interchim.fr [interchim.fr]
- 8. broadpharm.com [broadpharm.com]
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